

Methyl Gluconate: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: Methyl gluconate

CAS No.: 131797-36-9

Cat. No.: B14129640

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In the landscape of chemical biology and pharmaceutical development, the selection of appropriate molecules is paramount to the success of research endeavors. **Methyl gluconate**, a methyl ester of gluconic acid, is a versatile and biocompatible compound with a growing portfolio of applications. This guide provides an in-depth exploration of the chemical and physical properties of **methyl gluconate**, alongside detailed methodologies for its synthesis, characterization, and application, tailored for researchers, scientists, and professionals in drug development.

Unveiling the Molecular Identity of Methyl Gluconate

Methyl D-gluconate is a monosaccharide derivative characterized by a linear six-carbon chain, five hydroxyl groups, and a methyl ester at the C1 position.^[1] This structure imparts a unique combination of hydrophilicity and reactivity, making it a valuable tool in various scientific disciplines.

Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **methyl gluconate** is fundamental for its effective utilization in research. The following table summarizes its key

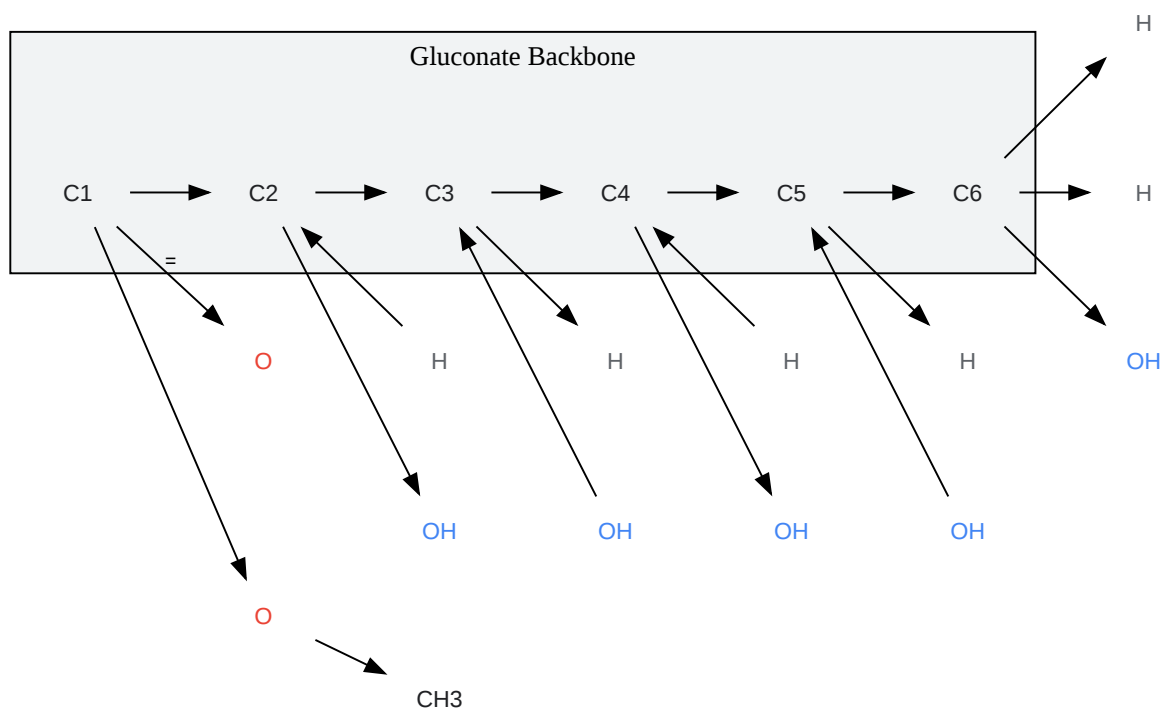
characteristics.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₇	[1]
Molecular Weight	210.18 g/mol	[1]
Appearance	White crystalline solid	Inferred from related compounds
Melting Point	Data not available for Methyl D-gluconate. For the related compound, Methyl 2-keto-D-gluconate: 92-95 °C. For Methyl α-D-glucopyranoside: 168 °C.	[2],
Boiling Point	Data not available	
Solubility	Soluble in water.	
Stability	Stable under normal conditions. Hygroscopic and air sensitive.	[3]

Note on Physical Properties: Direct experimental data for the melting and boiling points of methyl D-gluconate are not readily available in the searched literature. The provided values for related compounds offer an estimated range. Researchers should determine these properties experimentally for their specific sample.

Structural Representation

The chemical structure of Methyl D-gluconate is crucial for understanding its reactivity and interactions.



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Caption: 2D structure of Methyl D-gluconate.

Synthesis and Purification: A Practical Workflow

The synthesis of **methyl gluconate** is typically achieved through the esterification of gluconic acid or its lactone with methanol, often under acidic conditions. The Fischer esterification is a common and reliable method.

Fischer Esterification of D-Glucono- δ -lactone

This protocol details the synthesis of **methyl gluconate** from D-glucono- δ -lactone.

Materials:

- D-Glucono- δ -lactone

- Anhydrous Methanol
- Concentrated Sulfuric Acid (catalyst)
- Sodium Bicarbonate (for neutralization)
- Anhydrous Sodium Sulfate (for drying)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Rotary evaporator
- Filtration apparatus

Step-by-Step Protocol:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve D-glucono- δ -lactone in anhydrous methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Neutralization:** After the reaction is complete, cool the mixture to room temperature and neutralize the acid catalyst by slowly adding sodium bicarbonate until effervescence ceases.
- **Filtration:** Filter the mixture to remove the precipitated salts.
- **Solvent Removal:** Concentrate the filtrate using a rotary evaporator to remove the methanol.

- Extraction and Drying: The crude **methyl gluconate** can be further purified by extraction and the organic layer dried over anhydrous sodium sulfate.
- Final Purification: Final purification can be achieved by recrystallization or column chromatography to yield pure **methyl gluconate**.



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Caption: Workflow for the synthesis of **methyl gluconate**.

Analytical Characterization: Ensuring Purity and Identity

The identity and purity of synthesized **methyl gluconate** must be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for confirming the structure of **methyl gluconate**. The ^1H NMR spectrum will show characteristic signals for the methyl ester protons, the protons along the carbon backbone, and the hydroxyl protons.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present. Key absorptions include a broad O-H stretch from the hydroxyl groups and a strong C=O stretch from the ester group.
- Mass Spectrometry (MS): MS is employed to determine the molecular weight of the compound and to aid in structural elucidation through fragmentation patterns.

Applications in Research and Development

Methyl gluconate and its derivatives are utilized in a variety of research and industrial applications, primarily leveraging their properties as humectants, stabilizers, and biocompatible intermediates.

Pharmaceutical and Drug Development

While direct applications of methyl D-gluconate in drug formulations are not extensively documented in high-impact literature, its parent molecule, gluconic acid, and its salts are widely used. Sodium gluconate, for instance, is used as a chelating agent and a buffer in pharmaceutical formulations.[4] The esterification to **methyl gluconate** can modify its solubility and membrane permeability, opening avenues for its use as a prodrug or as a component in drug delivery systems. For example, the hydroxyl groups of **methyl gluconate** can be functionalized to attach drug molecules, and the ester linkage can be designed for enzymatic or hydrolytic cleavage to release the active drug.

Cosmetics and Personal Care

Derivatives of methyl glucose, such as Methyl Gluceth-10 and Methyl Gluceth-20, are widely used in the cosmetics industry as humectants and emollients. These compounds attract and retain moisture in the skin, providing hydration without a greasy feel. Their mildness makes them suitable for sensitive skin formulations.

Chemical Synthesis

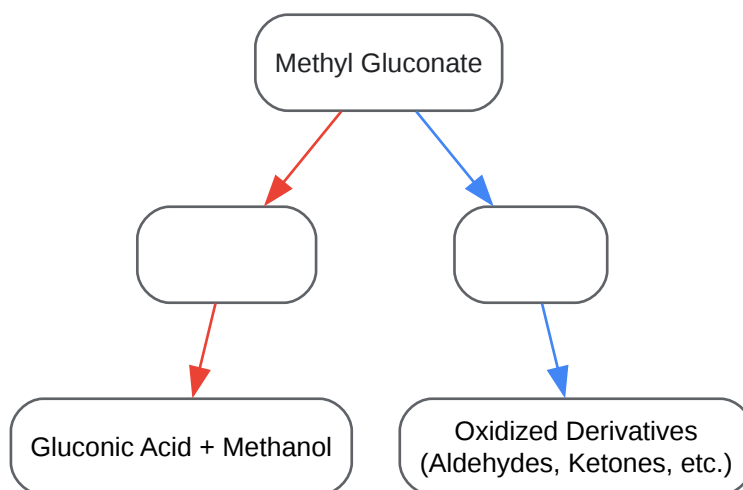
As a polyhydroxylated chiral molecule, **methyl gluconate** serves as a valuable starting material or intermediate in the synthesis of other complex molecules, including other sugar derivatives and specialty chemicals.[5]

Chemical Reactivity and Stability

The chemical behavior of **methyl gluconate** is dictated by its functional groups: the hydroxyl groups and the methyl ester.

- **Hydrolysis:** The ester linkage is susceptible to hydrolysis under both acidic and basic conditions, yielding gluconic acid and methanol. The rate of hydrolysis is dependent on pH and temperature.
- **Oxidation:** The primary and secondary hydroxyl groups can be oxidized to aldehydes, ketones, or carboxylic acids under appropriate conditions.
- **Stability:** **Methyl gluconate** is generally stable under neutral conditions. However, its hygroscopic nature means it should be stored in a dry environment.[3] Stability is pH-

dependent, with increased degradation at extreme pH values.[6]



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Caption: Key reactivity pathways of **methyl gluconate**.

Safety Considerations

According to available safety data for related compounds, **methyl gluconate** is not considered a hazardous substance. However, as with all chemicals, appropriate laboratory safety practices should be followed. This includes wearing personal protective equipment such as gloves and safety glasses, and working in a well-ventilated area.

Future Perspectives

The biocompatibility and versatile chemistry of **methyl gluconate** suggest significant potential for its expanded use in research and development. Future investigations could focus on its application in targeted drug delivery, where its polyol structure could be exploited for conjugation to targeting ligands or for the formulation of novel biomaterials. Its role as a biodegradable and sustainable chemical building block is also an area ripe for further exploration.

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